

Tirabrutinib: Unraveling Cellular Signaling Through Phosphoproteomics and Transcriptomics

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Compound of Interest

Compound Name: Tirabrutinib

Cat. No.: B611380

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

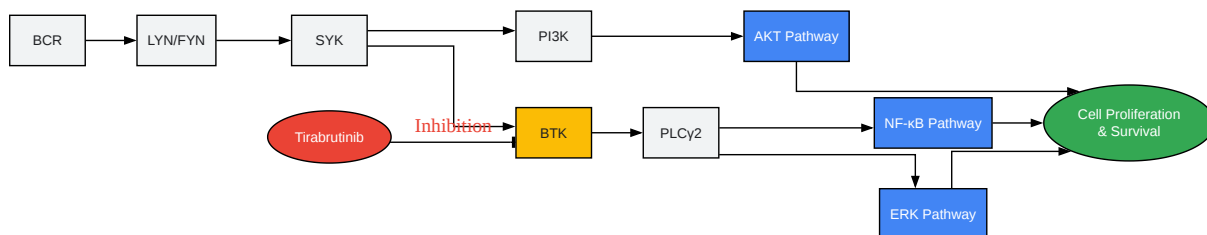
Introduction

Tirabrutinib is a potent and highly selective second-generation Bruton's tyrosine kinase (BTK) inhibitor.[1][2] As a key component of the B-cell receptor (BCR) signaling pathway, BTK is a critical therapeutic target in various B-cell malignancies.[2] **Tirabrutinib** covalently and irreversibly binds to the cysteine residue (Cys481) in the active site of BTK, effectively blocking its phosphorylation and activation.[3] This inhibition disrupts downstream signaling pathways essential for B-cell proliferation, survival, and activation, ultimately leading to apoptosis of malignant B-cells.[3] This document provides detailed application notes and protocols for utilizing phosphoproteomics and transcriptomics to investigate the cellular effects of **tirabrutinib**, enabling a deeper understanding of its mechanism of action and therapeutic potential.

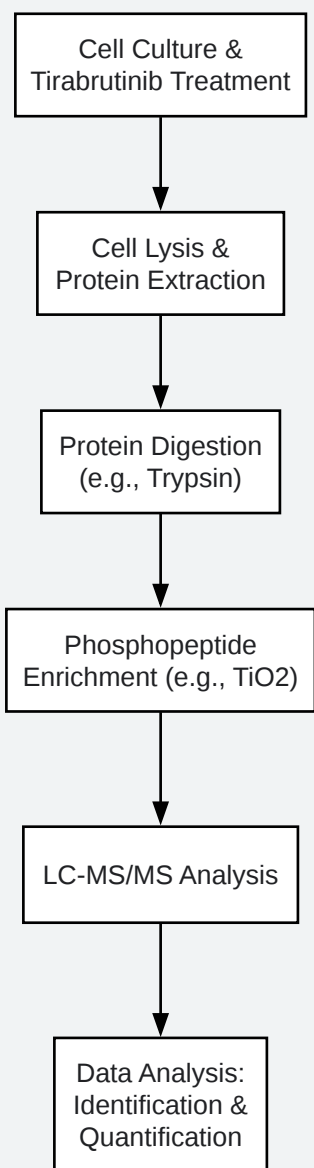
Mechanism of Action and Signaling Pathways

Tirabrutinib exerts its anti-tumor effects by modulating multiple BTK downstream signaling pathways.[1][2][4][5] Phosphoproteomic and transcriptomic analyses have revealed that **tirabrutinib** significantly downregulates the ERK and AKT pathways.[1][2][4] Furthermore, it has been shown to inhibit NF- κ B signaling.[2][4][6] The B-cell receptor (BCR) signaling

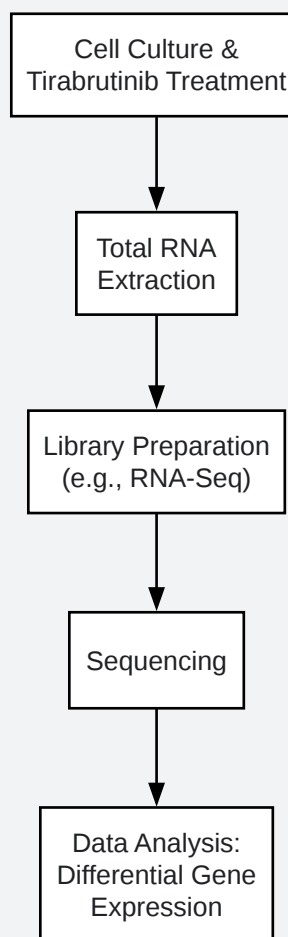
pathway is central to the pathophysiology of many B-cell malignancies, and **tirabrutinib's** targeted inhibition of BTK within this cascade is fundamental to its clinical efficacy.[2]



Phosphoproteomics Workflow



Transcriptomics Workflow



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References

- 1. Differential gene expression analysis pipelines and bioinformatic tools for the identification of specific biomarkers: A review - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. B-cell receptor - Wikipedia [en.wikipedia.org]
- 3. How to Analyze Phosphoproteomics Data with R and Bioinformatics Tools - Creative Proteomics [creative-proteomics.com]
- 4. Data analysis pipeline for RNA-seq experiments: From differential expression to cryptic splicing - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 5. kinase-insight.com [kinase-insight.com]
- 6. biostate.ai [biostate.ai]
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